

Potential research applications of N-methylcyclohexanemethanamine

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Compound of Interest

Compound Name: *1-cyclohexyl-N-methylmethanamine*

CAS No.: 25756-29-0

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An In-Depth Technical Guide to the Potential Research Applications of N-methylcyclohexanemethanamine

Abstract

N-methylcyclohexanemethanamine is a secondary amine featuring a cyclohexyl moiety linked to a methylamino group via a methylene bridge. This unique structural combination imparts a favorable balance of lipophilicity, conformational flexibility, and chemical reactivity, positioning it as a molecule of significant interest for advanced research applications. While its direct applications are not extensively documented, its constituent functional groups—the secondary amine and the saturated carbocyclic ring—are foundational in numerous established chemical and biological systems. This guide explores the untapped potential of N-methylcyclohexanemethanamine as a versatile building block in medicinal chemistry, a functional component in materials science, and a reactive intermediate in organic synthesis. We provide a scientifically grounded rationale for these applications, supported by detailed, field-proven experimental protocols and logical workflows designed for immediate implementation in a research setting.

Introduction: The Scientific Case for N-methylcyclohexanemethanamine

N-methylcyclohexanemethanamine, with the chemical formula $C_8H_{17}N$, is a structurally intriguing molecule.[1] The cyclohexyl ring provides a non-polar, three-dimensional scaffold that can effectively occupy hydrophobic pockets in biological targets or contribute to the bulk properties of a polymer matrix.[2] The secondary amine function serves as a crucial reactive handle—a nucleophile and a base—and a key hydrogen bond donor/acceptor.[3] This duality makes it an ideal starting point for chemical elaboration.

The strategic placement of a methylene spacer between the ring and the amine differentiates it from N-methylcyclohexylamine, providing greater rotational freedom and potentially altering its binding geometry and reactivity profile. This guide moves beyond a simple recitation of properties to a forward-looking exploration of its utility, grounded in the established roles of similar structural motifs in successful research and development campaigns.

Physicochemical Properties

A comprehensive understanding of a molecule's properties is the foundation for its application. The key physicochemical characteristics of N-methylcyclohexanemethanamine are summarized below.



FULL PROTOCOL TRUNCATED

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Application in Medicinal Chemistry: A Scaffold for Novel Therapeutics

The prevalence of the cyclohexane ring in approved drugs and clinical candidates underscores its value as a bio-isostere for phenyl groups or as a means to enhance lipophilicity and metabolic stability.[2][4] Cyclohexane derivatives have shown a wide range of biological activities, including antimicrobial and anticancer properties.[4][5][6] The secondary amine of N-methylcyclohexanemethanamine provides a straightforward vector for chemical diversification, allowing for the systematic exploration of structure-activity relationships (SAR).

Rationale: Designing a Focused Compound Library

We propose leveraging N-methylcyclohexanemethanamine as a core scaffold for the synthesis of a novel library of amide derivatives. Amide bonds are stable, prevalent in biological systems, and their synthesis is exceptionally robust. By coupling the secondary amine with a diverse set of carboxylic acids (e.g., aromatic, heteroaromatic, aliphatic), a library can be generated to probe interactions with various biological targets. The cyclohexylmethyl portion of the molecule will serve as the "deep-pocket" binding element, while the appended R-group from the carboxylic acid can be tailored to interact with surface residues or solvent-exposed regions of a target protein.

Experimental Workflow: From Synthesis to Biological Screening

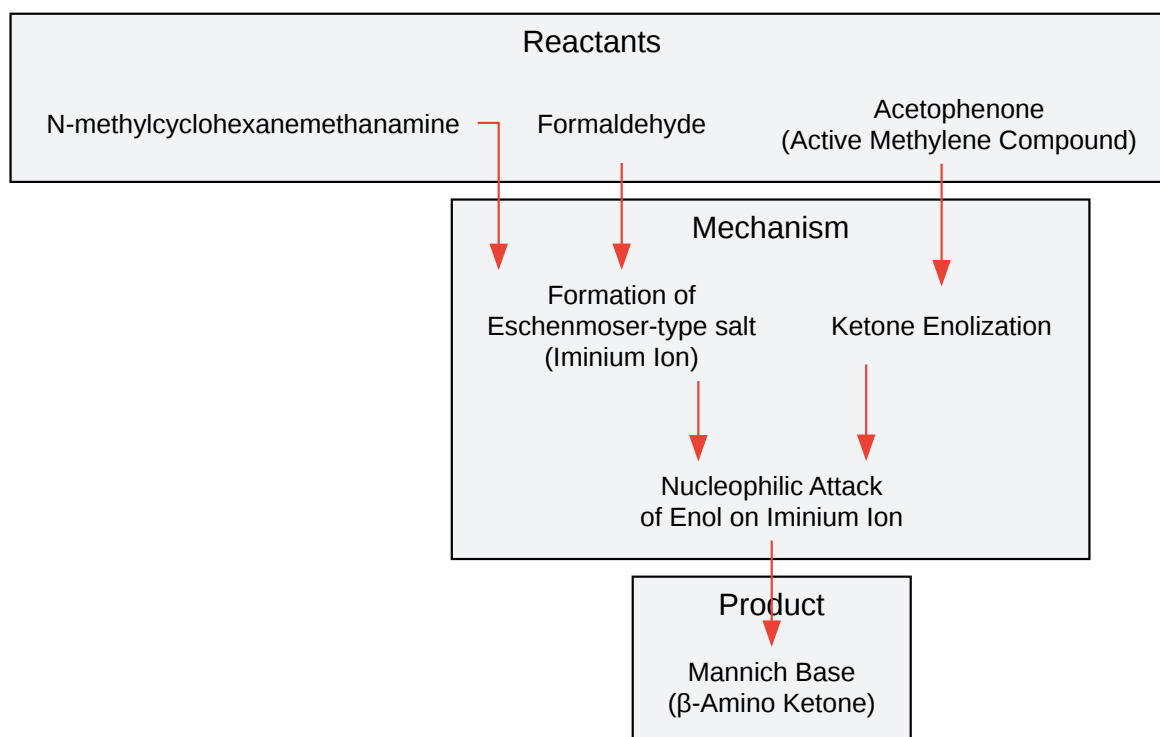
A logical workflow is essential for efficiently advancing a scaffold from a chemical concept to a biologically validated hit. The proposed workflow integrates library synthesis with a primary screening cascade.



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Sources

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